

Technical Support Center: Synthesis of 3-**iodo-6-methyl-1H-indole**

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Compound of Interest

Compound Name: *3-iodo-6-methyl-1H-indole*

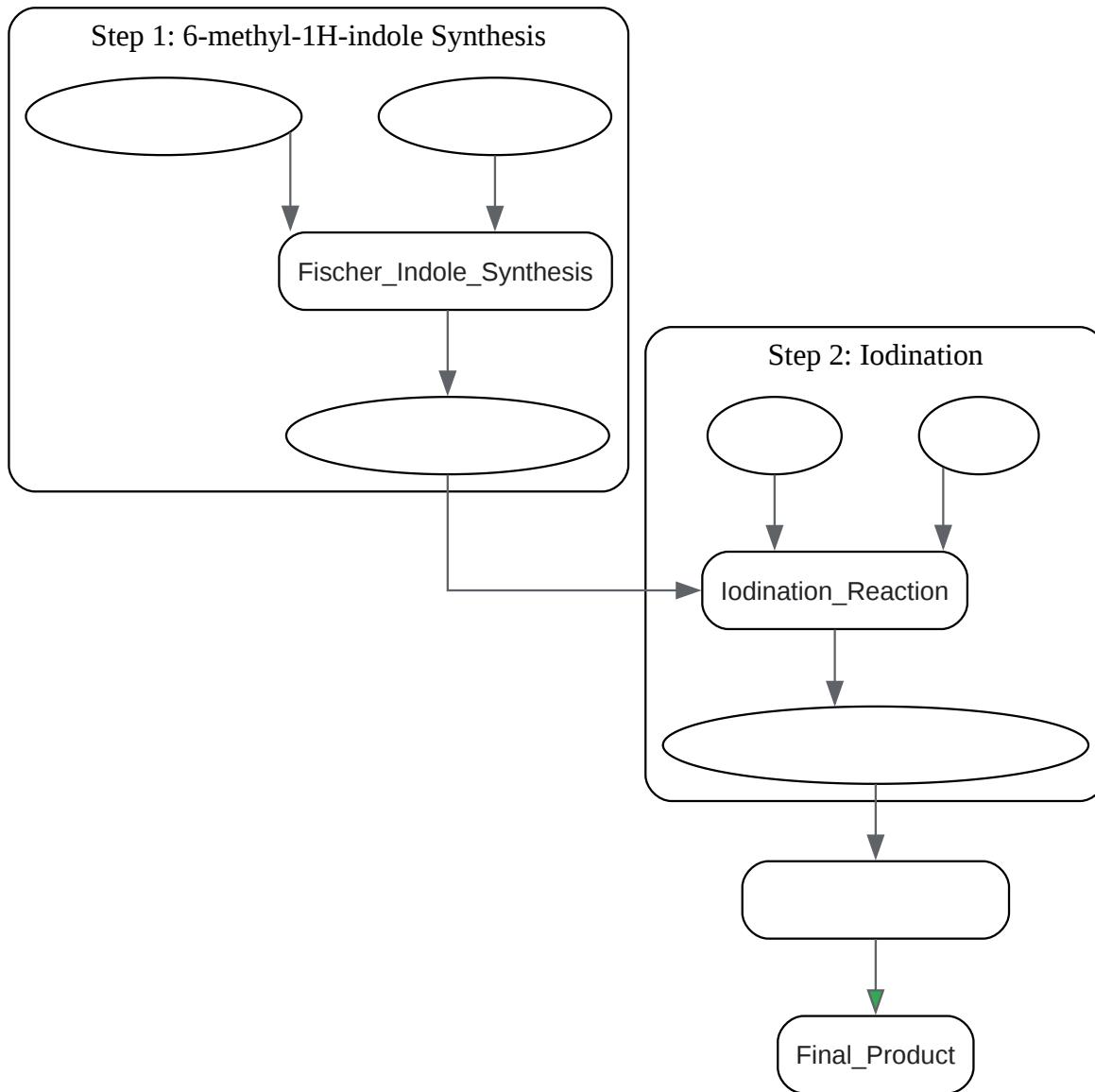
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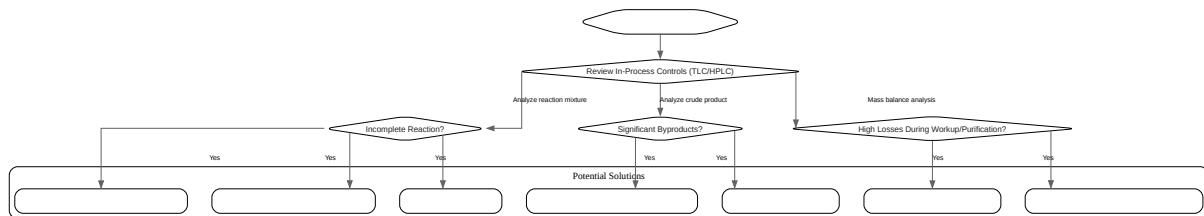
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals involved in the scale-up synthesis of **3-iodo-6-methyl-1H-indole**.

I. Synthesis Workflow Overview

The synthesis of **3-iodo-6-methyl-1H-indole** is typically a two-step process. The first step involves the synthesis of the 6-methyl-1H-indole precursor, for which the Fischer indole synthesis is a common method. The second step is the regioselective iodination of the 6-methyl-1H-indole at the C3 position.



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